

Application Notes and Protocols: Unraveling the Mechanisms of Dihydroxy-Dimethoxychalcones in Cellular Pathways

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Compound of Interest

Compound Name: 3,2'-Dihydroxy-4,4'-dimethoxychalcone

Cat. No.: B15590607

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Note: Initial literature searches for **3,2'-Dihydroxy-4,4'-dimethoxychalcone** did not yield specific experimental data. Therefore, this document utilizes a closely related and well-studied chalcone, 2',4'-Dihydroxy-6'-methoxy-3',5'-dimethylchalcone (DMC), as a representative compound to illustrate the cell-based assays and protocols for determining its mechanism of action. The methodologies described herein are broadly applicable to the study of other chalcone derivatives.

Introduction

Chalcones are a class of natural compounds belonging to the flavonoid family, known for their diverse pharmacological activities.[1] 2',4'-Dihydroxy-6'-methoxy-3',5'-dimethylchalcone (DMC) is a specific chalcone that has demonstrated significant potential in preclinical studies, particularly in oncology.[2] Understanding the cellular and molecular mechanisms underlying the activity of DMC is crucial for its development as a potential therapeutic agent. These application notes provide detailed protocols for cell-based assays to investigate the cytotoxic, apoptotic, and cell cycle inhibitory effects of DMC, with a focus on its impact on key signaling pathways.

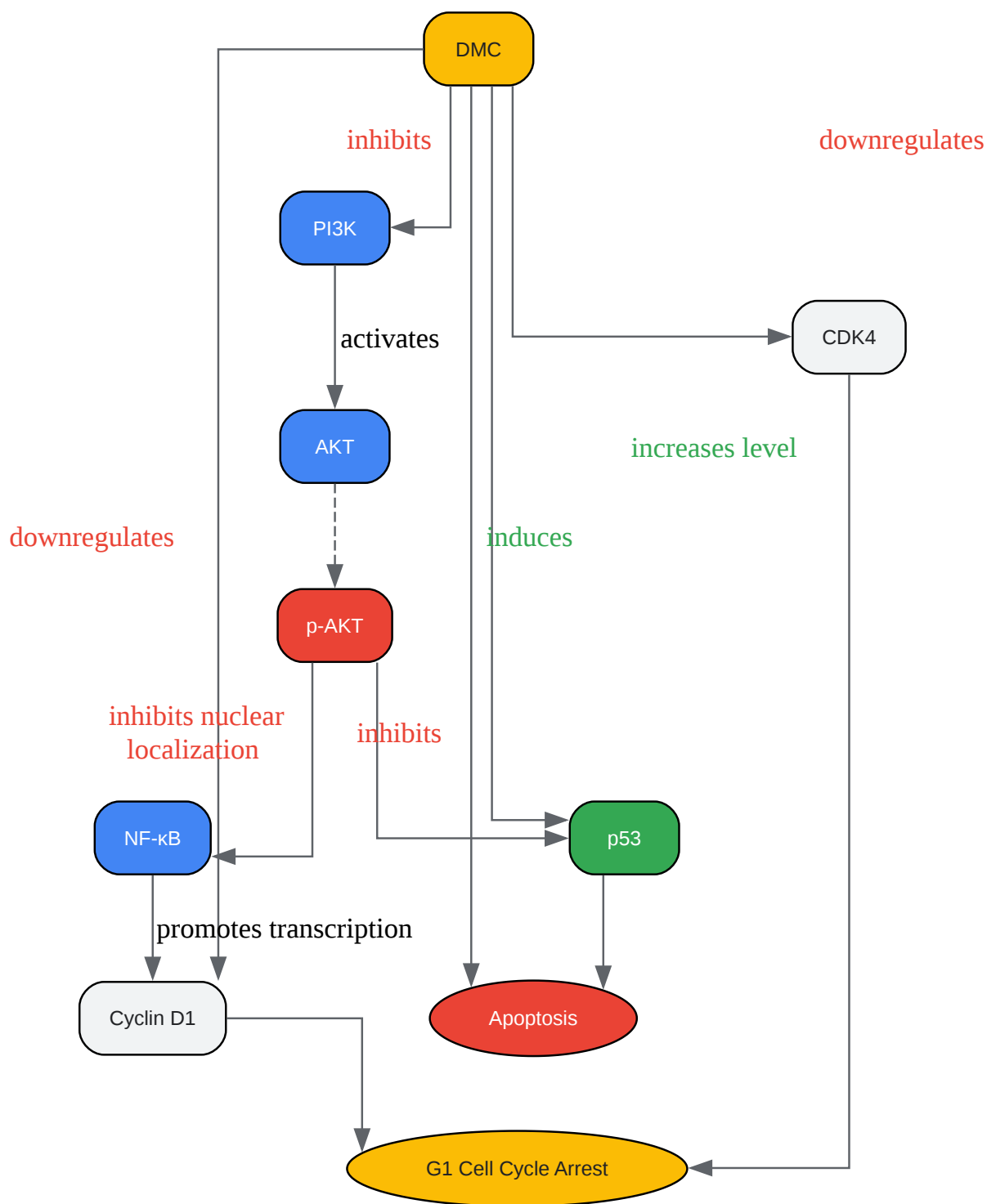
Data Presentation

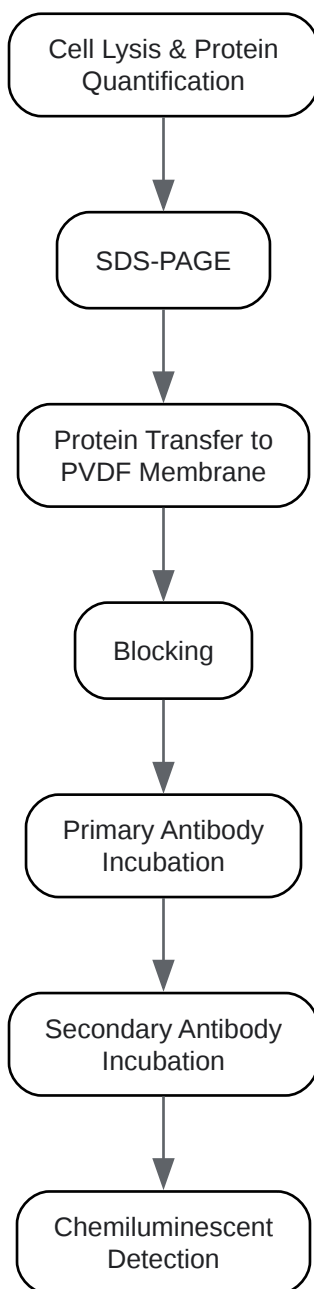
The following table summarizes the cytotoxic activity of DMC and other related chalcones against various cancer cell lines, as reported in the literature.

Compound	Cell Line	Assay Type	IC50 Value (μM)	Reference
2',4'-Dihydroxy-6'-methoxy-3',5'-dimethylchalcone	BEL-7402/5-FU	MTT	Not Specified	[2]
Chalcone 12	MCF-7	MTT	4.19 ± 1.04	[3]
Chalcone 12	ZR-75-1	MTT	9.40 ± 1.74	[3]
Chalcone 12	MDA-MB-231	MTT	6.12 ± 0.84	[3]
Chalcone 13	MCF-7	MTT	3.30 ± 0.92	[3]
Chalcone 13	ZR-75-1	MTT	8.75 ± 2.01	[3]
Chalcone 13	MDA-MB-231	MTT	18.10 ± 1.65	[3]
2',4-dihydroxy-3'-methoxy-4'-ethoxychalcone	RPMI8226	CCK-8	25.97	[4]
2',4-dihydroxy-3'-methoxy-4'-ethoxychalcone	MM.1S	CCK-8	18.36	[4]
2',4-dihydroxy-3'-methoxy-4'-ethoxychalcone	U266	CCK-8	15.02	[4]

Signaling Pathways

DMC has been shown to exert its effects by modulating key cellular signaling pathways, primarily the PI3K/AKT pathway, which is a critical regulator of cell survival, proliferation, and apoptosis.[2]





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References

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- 2. 2',4'-Dihydroxy-6'-methoxy-3',5'-dimethylchalcone induced apoptosis and G1 cell cycle arrest through PI3K/AKT pathway in BEL-7402/5-FU cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cytotoxic Effects on Breast Cancer Cell Lines of Chalcones Derived from a Natural Precursor and Their Molecular Docking Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2,4-Dihydroxy-3'-methoxy-4'-ethoxychalcone suppresses cell proliferation and induces apoptosis of multiple myeloma via the PI3K/akt/mTOR signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
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